

# Ethofumesate: A Technical Guide to its Environmental Fate and Ecotoxicity

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## Compound of Interest

Compound Name: Ethofumesate

Cat. No.: B166128

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This technical guide provides a comprehensive overview of the environmental fate and ecotoxicological profile of **ethofumesate**, a selective pre- and post-emergence herbicide. The information is compiled to support environmental risk assessment and research activities. All quantitative data are presented in structured tables for comparative analysis, key experimental methodologies are detailed, and critical environmental processes are visualized through diagrams.

## Environmental Fate

The environmental fate of **ethofumesate** is governed by a combination of its physicochemical properties and its susceptibility to various degradation and transport processes in soil and water. While not typically persistent, its moderate mobility warrants consideration for potential off-site transport.

## Physicochemical and Mobility Properties

**Ethofumesate** is a moderately soluble compound with a low potential for volatilization from soil or water surfaces. Its mobility in soil is moderate to high, influenced primarily by soil organic carbon content. The Groundwater Ubiquity Score (GUS) of 3.04 indicates a high potential for leaching.<sup>[1]</sup>

Table 1: Physicochemical and Mobility Parameters for **Ethofumesate**

Parameter	Value	Interpretation/Conditions	Source
Water Solubility	53.7 mg/L	at 20°C	[2]
Vapor Pressure	$2.2 \times 10^{-7}$ Torr	at 25°C, Non-volatile	[2]
Log K <sub>ow</sub>	2.8	-	[2]
Henry's Law Constant	$1.5 \times 10^{-9}$ atm·m <sup>3</sup> /mol	Low volatilization potential	[2]
K <sub>oc</sub>	55 - 500 L/kg	Moderate to high mobility	
GUS Index	3.04	High leachability potential	
Bioconcentration (BCF)	24	Low potential for bioconcentration	

## Degradation Processes

The primary routes of **ethofumesate** dissipation in the environment are photolysis and microbial metabolism. It is stable to hydrolysis under typical environmental pH conditions.

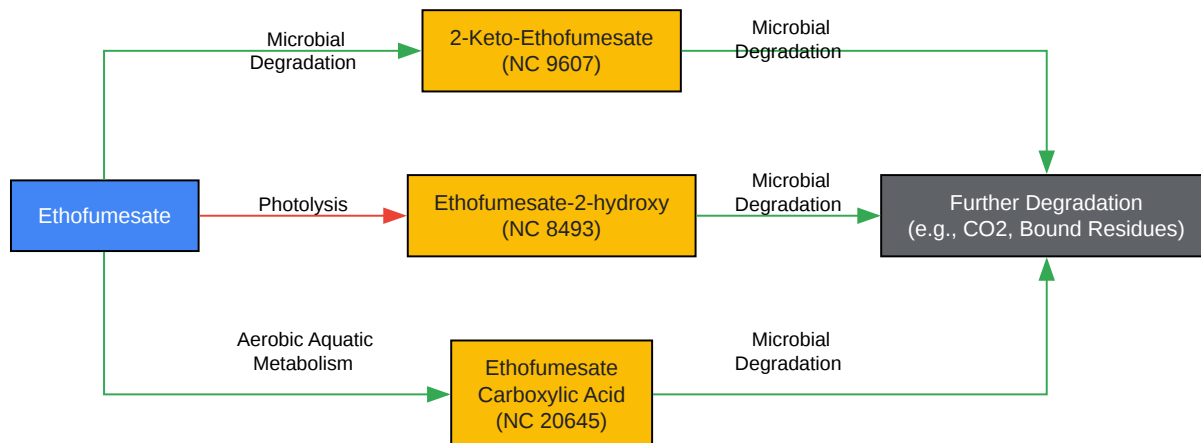
- Photodegradation: **Ethofumesate** degrades relatively quickly in the presence of light, with half-lives of 28 to 31 hours in water and 165 hours on soil surfaces.
- Biodegradation: Microbial degradation is a key dissipation pathway, though it occurs at a slower rate. Aerobic metabolism in soil is the major route, with half-lives ranging from 30 to over 250 days depending on conditions. The herbicide is significantly more persistent under anaerobic conditions in both soil and aquatic environments.
- Hydrolysis: **Ethofumesate** is stable to hydrolysis at pH 5, 7, and 9.

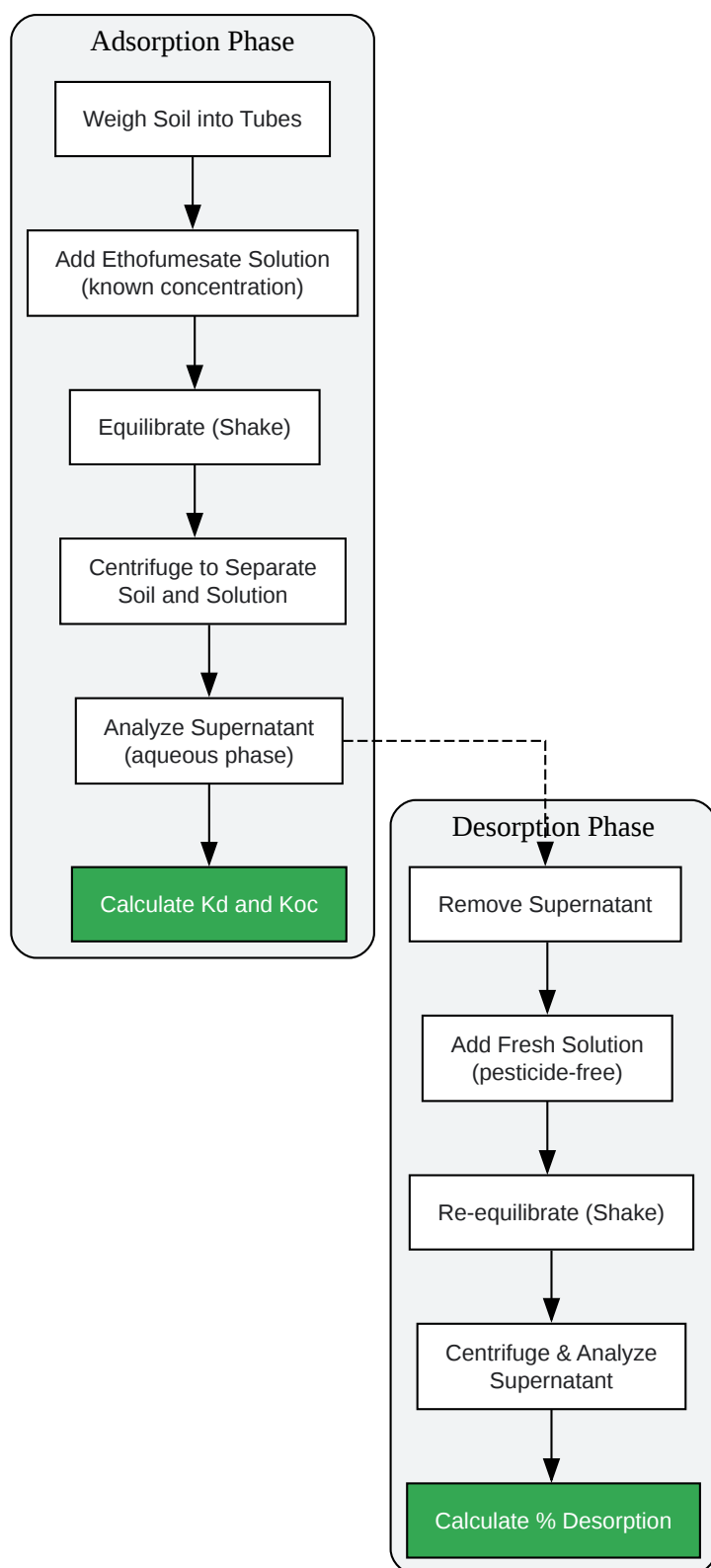
Table 2: Degradation Half-Lives (DT<sub>50</sub>) of **Ethofumesate**

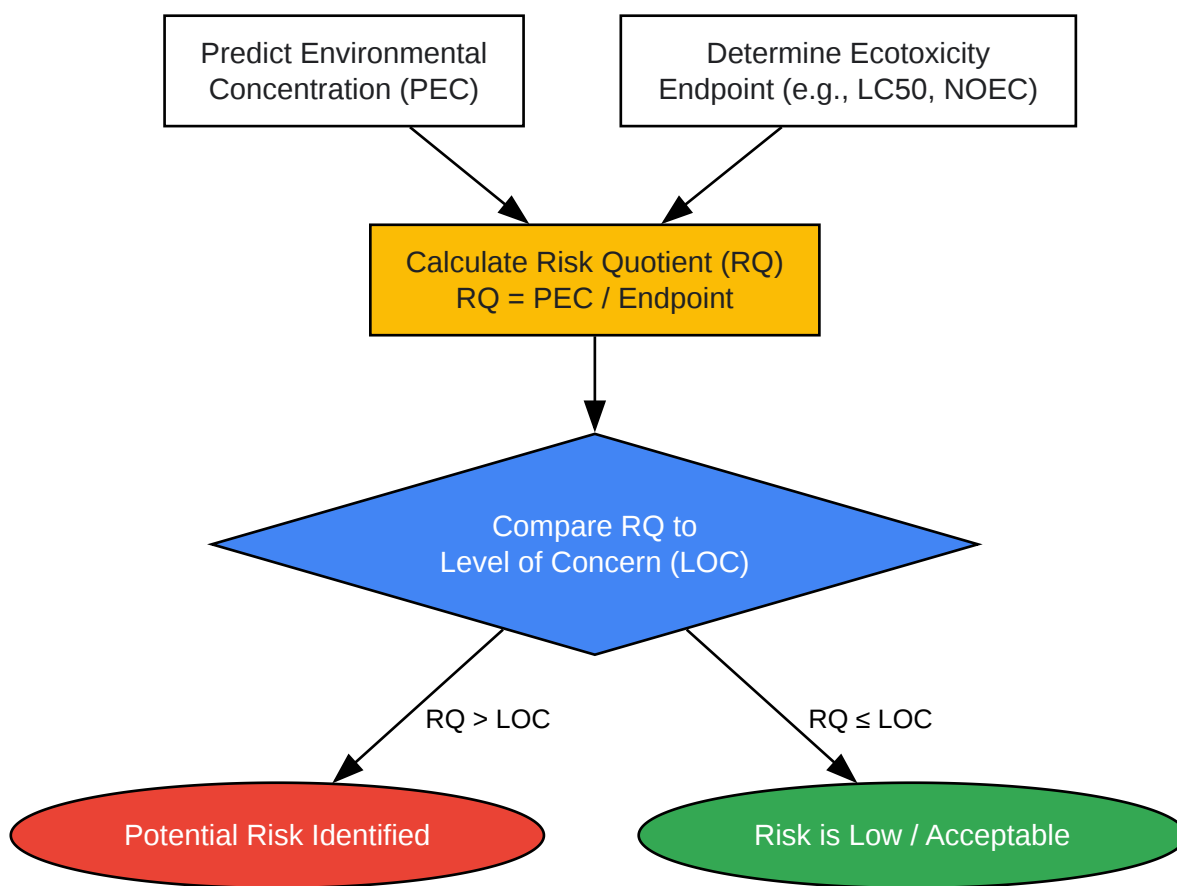
Degradation Pathway	Medium	Half-Life (DT <sub>50</sub> )	Source
Photolysis	Water	28 - 31 hours	
Photolysis	Soil Surface	165 hours (~7 days)	
Aerobic Metabolism	Soil	30 - 253 days	
Anaerobic Metabolism	Soil	759 days	
Aerobic Metabolism	Aquatic Systems	89 - 140 days	
Anaerobic Metabolism	Aquatic Systems	1,657 - 2,294 days	
Field Dissipation	Terrestrial	75 - 150 days	
Hydrolysis	Water (pH 5, 7, 9)	Stable	

## Environmental Degradation Pathway

**Ethofumesate** degrades in the environment into several metabolites, with the primary transformation product in soil being 2,3-dihydro-3,3-dimethyl-2-oxo-5-benzofuranyl methanesulfonate (2-keto-**ethofumesate**). Other known metabolites include **ethofumesate**-2-hydroxy and **ethofumesate** carboxylic acid.







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## References

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